

ETP-46464: A Technical Guide to its Discovery and Preclinical Development

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Compound of Interest

Compound Name: ETP-46464

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Abstract

ETP-46464 is a potent, multi-targeted kinase inhibitor, primarily targeting Ataxia Telangiectasia and Rad3-related (ATR) and the mammalian target of rapamycin (mTOR). Discovered through an innovative cell-based screening strategy, **ETP-46464** has demonstrated significant preclinical activity, particularly in cancer cells with specific DNA damage response (DDR) deficiencies. This technical guide provides an in-depth overview of the discovery, mechanism of action, and preclinical development of **ETP-46464**. It includes a compilation of quantitative data, detailed experimental protocols for key assays, and visualizations of the relevant signaling pathways and experimental workflows to serve as a comprehensive resource for researchers in oncology and drug development.

Discovery of ETP-46464

ETP-46464 was identified through a novel cell-based high-throughput screen designed to detect inhibitors of ATR kinase activity.^[1] This screen utilized a cellular system where ATR activity could be artificially induced, thus overcoming the limitation of ATR's activity being restricted to the S and G2 phases of the cell cycle.^[1]

The screening platform was based on a U2OS cell line expressing a fusion of the ATR-activating domain of TopBP1 with a fragment of the estrogen receptor (TopBP1-ER).[1] Upon addition of 4-hydroxy-tamoxifen (4-OHT), the TopBP1-ER fusion protein translocates to the nucleus, leading to a robust and specific activation of ATR.[1] A key downstream target of ATR is the phosphorylation of H2AX at serine 139, forming γ H2AX, which serves as a sensitive biomarker for ATR activity.[1] The screen was designed to identify compounds that could inhibit this 4-OHT-induced pan-nuclear γ H2AX staining, which was quantified using high-content microscopy.[1] **ETP-46464** emerged from this screen as a potent inhibitor of ATR activity.[1]

Mechanism of Action

ETP-46464 is a multi-kinase inhibitor with high potency against several members of the phosphoinositide 3-kinase-related kinase (PIKK) family. Its primary targets are mTOR and ATR, with additional activity against DNA-dependent protein kinase (DNA-PK), phosphoinositide 3-kinase α (PI3K α), and Ataxia-Telangiectasia Mutated (ATM).[2][3]

The inhibition of ATR is a key component of **ETP-46464**'s anticancer activity. ATR is a master regulator of the DNA damage response, particularly in response to replication stress.[4] By inhibiting ATR, **ETP-46464** prevents the phosphorylation of downstream targets like Chk1, leading to the abrogation of cell cycle checkpoints, accumulation of DNA damage, and ultimately cell death, a process known as mitotic catastrophe.[5][6]

A crucial aspect of **ETP-46464**'s mechanism is its synthetic lethal interaction with deficiencies in other DNA damage response pathways, most notably those involving p53 and ATM.[6][7] Cancer cells lacking functional p53 or ATM are highly dependent on the ATR pathway to cope with replication stress and repair DNA damage.[6][7] Inhibition of ATR in these cells leads to a catastrophic level of genomic instability and selective cell killing.[6]

Quantitative Data

The following tables summarize the in vitro inhibitory activity of **ETP-46464** against various kinases and its cytotoxic effects in different cancer cell lines.

Table 1: In Vitro Kinase Inhibitory Activity of **ETP-46464**

Target Kinase	IC50 (nM)
mTOR	0.6[2][3]
ATR	14[2][3]
DNA-PK	36[2][3]
PI3K α	170[2][3]
ATM	545[2][3]

Table 2: Cellular Activity of **ETP-46464** in Gynecologic Cancer Cell Lines

Cell Line	Cancer Type	LD50 (μ M)
Subset of gynecologic cancer cell lines	Ovarian, Endometrial, Cervical	10.0 $\pm$ 8.7[3]

Experimental Protocols

This section provides detailed methodologies for the key experiments involved in the discovery and characterization of **ETP-46464**.

Cell-Based High-Throughput Screen for ATR Inhibitors

This protocol is based on the method described by Toledo et al. (2011).[1]

Objective: To identify small molecule inhibitors of ATR kinase activity in a cellular context.

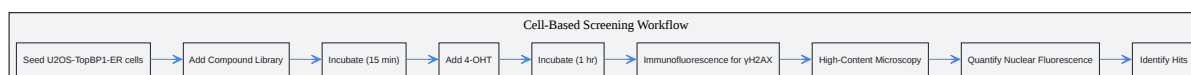
Materials:

- U2OS cells stably expressing TopBP1-ER.
- 96-well plates.
- Compound library.
- 4-hydroxy-tamoxifen (4-OHT).

- Primary antibody: anti- γ H2AX (Ser139).
- Secondary antibody: Fluorescently labeled anti-mouse IgG.
- Nuclear stain: DAPI.
- High-content microscopy system.

Procedure:

- Seed U2OS-TopBP1-ER cells into 96-well plates and allow them to adhere overnight.
- Add compounds from the library to the wells at the desired concentration (e.g., 10 μ M).
- Incubate for 15 minutes.
- Add 4-OHT to a final concentration that induces robust ATR activation.
- Incubate for 1 hour to induce pan-nuclear γ H2AX formation.
- Fix, permeabilize, and block the cells.
- Incubate with anti- γ H2AX primary antibody.
- Wash and incubate with a fluorescently labeled secondary antibody and DAPI.
- Acquire images using a high-content microscopy system.
- Quantify the nuclear γ H2AX fluorescence intensity. Compounds that significantly reduce the γ H2AX signal are identified as potential ATR inhibitors.



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Cell-Based Screening Workflow for ATR Inhibitors.

In Vitro ATR Kinase Assay

This protocol is a general method for assessing the direct inhibitory effect of a compound on ATR kinase activity.

Objective: To determine the IC₅₀ value of **ETP-46464** against ATR kinase.

Materials:

- Recombinant human ATR/ATRIP complex.
- Substrate (e.g., p53-based peptide).
- [γ -³²P]ATP.
- Kinase assay buffer (e.g., 25 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM DTT).
- **ETP-46464**.
- Phosphocellulose paper.
- Scintillation counter.

Procedure:

- Prepare a reaction mixture containing the kinase assay buffer, recombinant ATR/ATRIP complex, and the substrate peptide.
- Add serial dilutions of **ETP-46464** to the reaction mixture.
- Initiate the kinase reaction by adding [γ -³²P]ATP.
- Incubate the reaction at 30°C for a defined period (e.g., 30 minutes).
- Stop the reaction.
- Spot the reaction mixture onto phosphocellulose paper.

- Wash the paper to remove unincorporated [γ - 32 P]ATP.
- Measure the incorporated radioactivity using a scintillation counter.
- Calculate the percentage of inhibition at each concentration of **ETP-46464** and determine the IC₅₀ value.



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In Vitro ATR Kinase Assay Workflow.

Western Blot for Phospho-Chk1 (Ser345)

Objective: To assess the inhibition of ATR-mediated Chk1 phosphorylation in cells treated with **ETP-46464**.

Materials:

- Cancer cell line (e.g., HeLa).
- **ETP-46464**.
- DNA damaging agent (e.g., hydroxyurea or UV radiation).
- Lysis buffer (RIPA buffer with protease and phosphatase inhibitors).
- Primary antibodies: anti-phospho-Chk1 (Ser345) (e.g., Cell Signaling Technology #2341, 1:1000 dilution), anti-total Chk1, and a loading control (e.g., β -actin).^[5]
- HRP-conjugated secondary antibody.
- Chemiluminescent substrate.

Procedure:

- Seed cells and allow them to adhere.
- Treat cells with a DNA damaging agent to induce ATR activation and Chk1 phosphorylation.
- Concurrently, treat cells with varying concentrations of **ETP-46464**.
- After the desired incubation time, lyse the cells in ice-cold lysis buffer.
- Determine protein concentration using a BCA assay.
- Separate equal amounts of protein by SDS-PAGE and transfer to a PVDF membrane.
- Block the membrane with 5% BSA in TBST for 1 hour at room temperature.
- Incubate the membrane with the anti-phospho-Chk1 (Ser345) primary antibody overnight at 4°C.
- Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detect the signal using a chemiluminescent substrate.
- Strip the membrane and re-probe for total Chk1 and the loading control to ensure equal loading.

Synthetic Lethality Assay in p53-deficient Cells

Objective: To determine the selective cytotoxicity of **ETP-46464** in cancer cells with p53 deficiency.

Materials:

- Isogenic cell lines (p53-proficient and p53-deficient).
- **ETP-46464**.
- Cell viability reagent (e.g., MTS or CellTiter-Glo).

- 96-well plates.

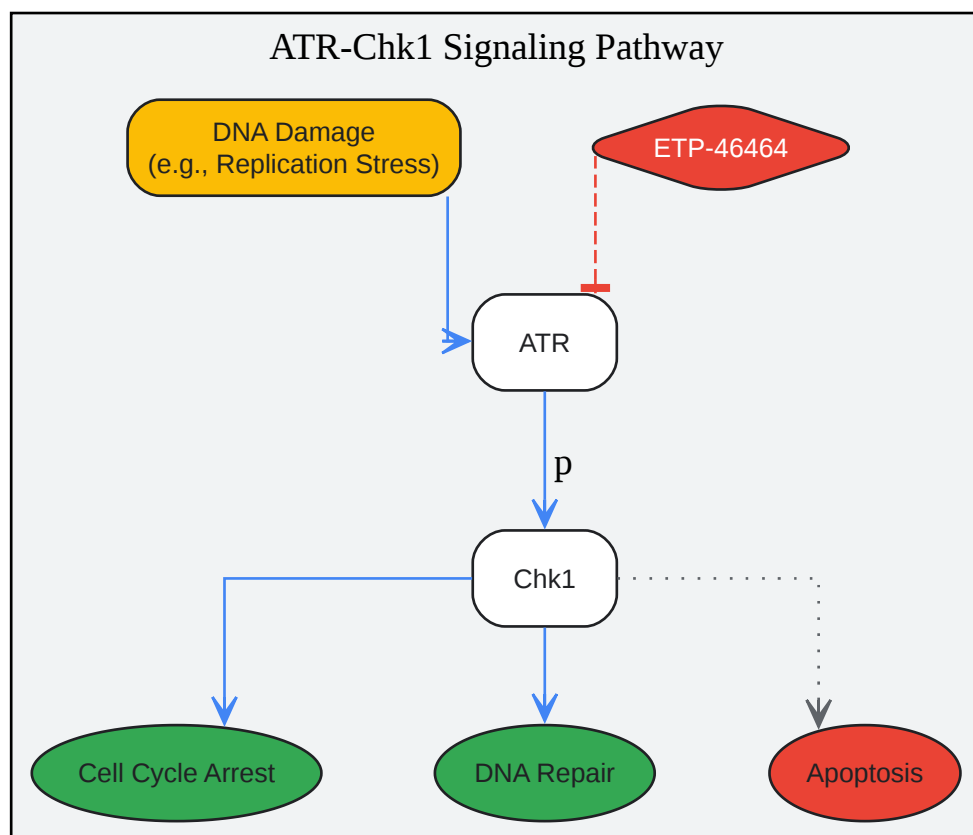
Procedure:

- Seed both p53-proficient and p53-deficient cells into 96-well plates at the same density.
- Allow cells to adhere overnight.
- Treat the cells with a range of concentrations of **ETP-46464**.
- Incubate for a prolonged period (e.g., 72 hours).
- Assess cell viability using a suitable reagent according to the manufacturer's instructions.
- Measure the absorbance or luminescence using a plate reader.
- Generate dose-response curves and calculate the IC50 or LD50 values for each cell line. A significantly lower IC50/LD50 in the p53-deficient cells indicates synthetic lethality.^[3]

Signaling Pathways and Logical Relationships

ATR-Chk1 Signaling Pathway and Inhibition by **ETP-46464**

The following diagram illustrates the central role of the ATR-Chk1 pathway in the DNA damage response and the point of intervention by **ETP-46464**.

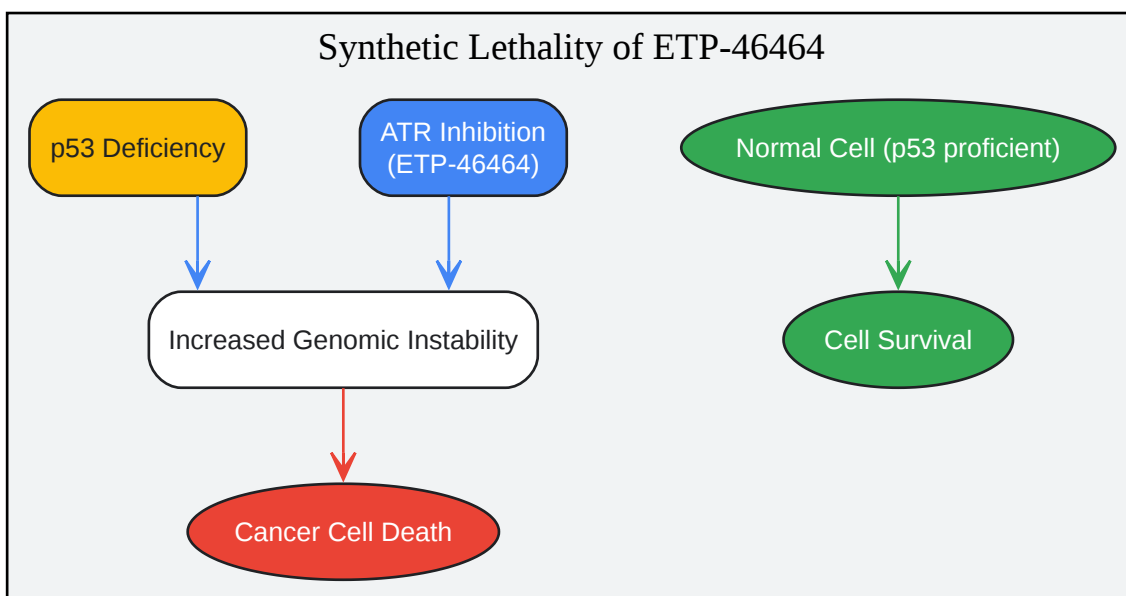


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ATR-Chk1 Signaling Pathway and Inhibition by **ETP-46464**.

Synthetic Lethality of **ETP-46464** in p53-deficient Cancer Cells

This diagram illustrates the principle of synthetic lethality where the combination of p53 deficiency and ATR inhibition by **ETP-46464** leads to cancer cell death.



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Synthetic Lethality of **ETP-46464** in p53-deficient Cells.

Summary and Future Directions

ETP-46464 is a potent multi-kinase inhibitor with significant activity against ATR and mTOR. Its discovery through a targeted, cell-based screen highlights the power of innovative approaches in drug discovery. The preclinical data strongly support its mechanism of action, particularly the synthetic lethal relationship with p53 and ATM deficiencies, which provides a clear rationale for its potential therapeutic application in cancers with these specific genetic backgrounds.

While **ETP-46464** itself did not progress to clinical trials due to a reportedly poor pharmacokinetic profile in mice, the wealth of preclinical data generated for this compound provides a valuable foundation for the development of next-generation ATR inhibitors. The detailed experimental protocols and understanding of its mechanism of action outlined in this guide can serve as a valuable resource for researchers working on ATR inhibitors and other DNA damage response-targeting therapies. Further research focusing on optimizing the pharmacokinetic properties of ATR inhibitors, while retaining the potent and selective activity demonstrated by compounds like **ETP-46464**, holds significant promise for the future of targeted cancer therapy.

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